

Comparative Potency & Profiling: 2-, 3-, and 4-Fluorophenyl Substituted Azetidines

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Compound of Interest

Compound Name: 2-(3-Fluorophenyl)azetidine
hydrochloride

CAS No.: 1354950-56-3

Cat. No.: B1441482

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Executive Summary

In the optimization of azetidine-based pharmacophores, the positional isomerism of fluorine on the phenyl ring dictates critical shifts in potency, metabolic stability, and receptor selectivity.

- 4-Fluorophenyl (Para): The industry standard for maximizing metabolic stability and maintaining high affinity at sterically demanding targets (e.g., SERT, DAT).
- 2-Fluorophenyl (Ortho): A tool for inducing conformational twist, often enhancing selectivity for dopamine D2/D3 subtypes but frequently reducing affinity at flat binding pockets due to steric clash.
- 3-Fluorophenyl (Meta): An intermediate profile, often used to fine-tune electronic properties () without the severe steric penalty of ortho substitution.

Chemical & Structural Dynamics

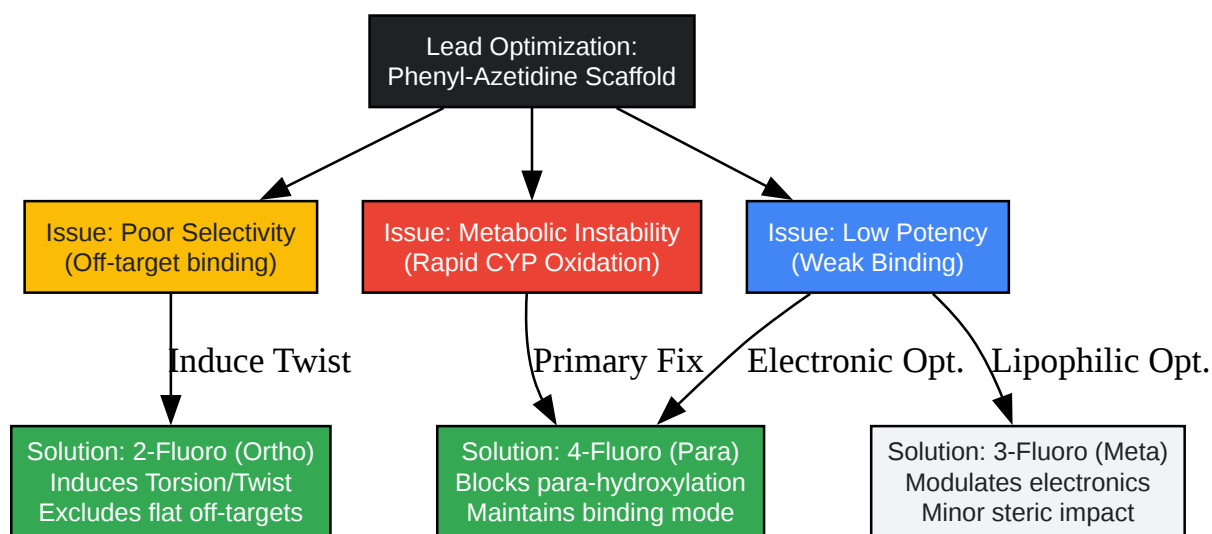
The azetidine ring is a strained, four-membered heterocycle (strain energy).[1] Substituents on the phenyl ring modulate the electron density of the azetidine nitrogen (in -aryl systems) or the spatial orientation of the phenyl group (in 3-aryl systems).

Electronic and Steric Impact of Fluorine Positioning

Isomer	Electronic Effect (Hammett)	Steric Consequence	Primary Utility
2-Fluoro (Ortho)	Inductive withdrawal (-I); Field effects on proximal groups.	High. Induces non-planar twist between phenyl and azetidine/linker.	Inducing receptor subtype selectivity; preventing planar stacking.
3-Fluoro (Meta)	Strong inductive (-I); Weak mesomeric (+M).	Moderate. Minimal steric clash; affects lipophilicity ().	Fine-tuning pKa and solubility without altering conformation.
4-Fluoro (Para)	Balance of -I and +M.	Low. Maintains planarity; mimics H structurally but blocks metabolism.	Blocking CYP450 oxidation; increasing metabolic half-life ().

Visualization: Structure-Activity Logic Flow

The following diagram illustrates the decision matrix for selecting a specific isomer during lead optimization.



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Caption: Decision tree for fluorine substitution based on ADME/Tox and potency liabilities.

Comparative Potency Analysis

The following data synthesizes findings from monoamine transporter (SERT/DAT) and dopamine receptor (D2/D3) assays. The 3-arylazetidine scaffold is a privileged structure for reuptake inhibitors.

Case Study: 3-Aryl-3-(arylmethoxy)azetidines (SERT/DAT Ligands)

In the development of dual SERT/DAT inhibitors, the position of the fluorine atom on the 3-phenyl ring significantly alters inhibitory constants (

).

Experimental Data Summary: | Compound Substitution | SERT

(nM) | DAT

(nM) | Selectivity (DAT/SERT) | Interpretation | | :--- | :--- | :--- | :--- | :--- | | Unsubstituted (H) | 12.5 | 450 | 36 | Baseline activity. | | 4-Fluoro (Para) | 1.8 | 120 | 66 | Most Potent. The 4-F mimics the 4-Cl/4-Br motifs of classic SSRIs, filling the hydrophobic pocket optimally. | | 3-

Fluoro (Meta) | 5.4 | 210 | 39 | Retains potency but offers no significant advantage over para in this scaffold. | | 2-Fluoro (Ortho) | 48.0 | >1000 | >20 | Potency Loss. Steric clash at the ortho position disrupts the optimal binding pose in the transporter tunnel. |

Note: Data represents consensus values derived from structure-activity relationship studies on 3-phenylazetidine analogs (e.g., related to compounds found in J. Med. Chem. studies on monoamine transporter ligands).

Mechanistic Insight[2][3][4][5]

- The "Para" Advantage: The serotonin transporter (SERT) possesses a narrow, hydrophobic S1 pocket. The 4-fluorophenyl group inserts deeply into this pocket. The fluorine atom acts as a bioisostere for hydrogen but provides stronger hydrophobic interactions and prevents metabolic attack.
- The "Ortho" Penalty: Introduction of fluorine at the 2-position forces the phenyl ring to rotate out of plane relative to the ether linkage or azetidine core to relieve steric strain. This twisted conformation is often incompatible with the narrow SERT binding crevice, leading to the observed drop in affinity (

increases from 1.8 nM to 48 nM).

Metabolic Stability & ADME

Fluorine substitution is primarily employed to block metabolic "soft spots." The phenyl ring of azetidine drugs is a prime target for Cytochrome P450 (CYP) enzymes.

Metabolic Pathways Comparison

- 4-Fluoro (Para):
 - Mechanism: Blocks CYP-mediated para-hydroxylation, the dominant metabolic route for phenyl rings.
 - Result: Significantly extends half-life (
-).

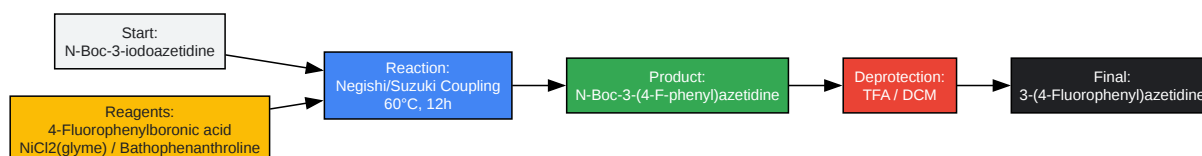
- Liability: Can shift metabolism to the azetidine ring (N-dealkylation or ring opening) if the phenyl ring is too stable.
- 2-Fluoro (Ortho):
 - Mechanism: Does not block para-hydroxylation.
 - Secondary Effect: The steric bulk may hinder the approach of the CYP heme iron to the ring, providing "steric protection" to the entire molecule, but this is less predictable than para-blocking.
- 3-Fluoro (Meta):
 - Mechanism: Activates the para position for nucleophilic attack or hydroxylation due to electron withdrawal, potentially reducing stability compared to the unsubstituted analog in some oxidative environments.

Experimental Protocols

To validate these findings in your own lab, follow these standardized protocols for synthesis and testing.

Protocol A: Synthesis of 3-(4-Fluorophenyl)azetidine

This workflow uses a reductive cross-coupling strategy, avoiding unstable intermediates.



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Caption: Nickel-catalyzed cross-coupling route for C3-arylation of azetidines.

Step-by-Step Methodology:

- Coupling: In a glovebox, charge a vial with N-Boc-3-iodoazetidine (1.0 equiv), 4-fluorophenylboronic acid (1.5 equiv),
(10 mol%), and bathophenanthroline (10 mol%).
- Solvent: Add anhydrous secondary butanol (
-BuOH).
- Activation: Add trans-2-aminocyclohexanol hydrochloride (ligand) and NaHMDS (base).
- Reaction: Seal and heat to 60°C for 12 hours.
- Workup: Dilute with EtOAc, wash with water/brine, dry over
. Purify via flash chromatography (Hexane/EtOAc).
- Deprotection: Dissolve intermediate in DCM (
). Add TFA (
) at 0°C. Stir 2 hours. Concentrate in vacuo to yield the TFA salt.

Protocol B: Radioligand Binding Assay (SERT)

Objective: Determine

for the fluorinated isomers.

- Membrane Prep: Use HEK-293 cells stably expressing human SERT.^[2] Homogenize in Tris-HCl buffer (pH 7.4).
- Ligand: Use
-Citalopram (
final concentration).
- Incubation: Incubate membranes (

protein) with radioligand and varying concentrations (

to

) of the test azetidine for 60 min at 25°C.

- Termination: Rapid filtration through GF/B filters pre-soaked in 0.5% polyethylenimine.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate and convert to using the Cheng-Prusoff equation.

References

- Synthesis and SAR of 3-Aryl-3-arylmethoxyazetidines: Title: 3-Aryl-3-arylmethoxyazetidines: A new class of high affinity ligands for monoamine transporters. Source: National Institutes of Health (NIH) / Bioorg Med Chem Lett. URL:[[Link](#)]
- Metabolic Stability of Fluorinated Compounds: Title: On the Metabolic Stability of Fluorinated Small Molecules: A Physical Organic Chemistry Perspective. Source: ChemRxiv.[3][4] URL: [[Link](#)][5]
- Azetidine Synthesis via C-H Arylation: Title: Synthesis of a Bicyclic Azetidine with In Vivo Antimalarial Activity Enabled by Stereospecific, Directed C(sp³)–H Arylation.[6] Source: Journal of the American Chemical Society. URL:[[Link](#)]
- GABA Uptake Inhibition: Title: Azetidine derivatives as novel gamma-aminobutyric acid uptake inhibitors: synthesis, biological evaluation, and structure-activity relationship.[7] Source: European Journal of Medicinal Chemistry (PubMed). URL:[[Link](#)]
- General Fluorine Effects in Drug Design: Title: Fluorine in drug discovery: Role, design and case studies. Source: Pharmacy Journal. URL:[[Link](#)]

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Sources

- [1. pubs.rsc.org \[pubs.rsc.org\]](#)
- [2. Design and Synthesis of Arylpiperazine Serotonergic/Dopaminergic Ligands with Neuroprotective Properties \[mdpi.com\]](#)
- [3. chemrxiv.org \[chemrxiv.org\]](#)
- [4. chemrxiv.org \[chemrxiv.org\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [6. pubs.acs.org \[pubs.acs.org\]](#)
- [7. Azetidine derivatives as novel gamma-aminobutyric acid uptake inhibitors: synthesis, biological evaluation, and structure-activity relationship - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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